An In-Depth Technical Guide to 2-Hydroxy-5-propanamidobenzoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Hydroxy-5-propanamidobenzoic acid*
CAS No.:	*93968-80-0*
Cat. No.:	*B027607*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **2-Hydroxy-5-propanamidobenzoic acid**, a salicylic acid derivative with significant potential in dermatological and therapeutic applications. This document details its chemical identity, physicochemical properties, a proposed synthetic pathway, and its established mechanism of action as an anti-inflammatory and anti-irritant agent. Drawing parallels with the naturally occurring avenanthramides found in oats, this guide elucidates its role in modulating inflammatory responses, making it a compound of interest for researchers and professionals in drug development and cosmetic science.

Chemical Identity and Properties

2-Hydroxy-5-propanamidobenzoic acid is a synthetic organic compound. Its core structure consists of a benzoic acid backbone with a hydroxyl group at the 2-position and a propanamido group at the 5-position.

- CAS Number: 93968-80-0[1]
- IUPAC Name: **2-hydroxy-5-propanamidobenzoic acid**[1]

A summary of its key physicochemical properties is presented in Table 1.

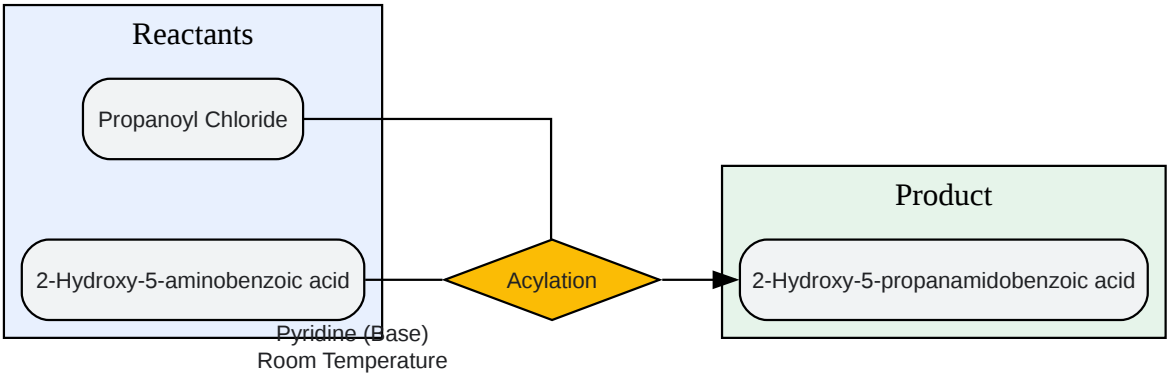
Property	Value	Source
Molecular Formula	C10H11NO4	[1]
Molecular Weight	209.20 g/mol	[1]
Canonical SMILES	CCC(=O)NC1=CC=C(O)C(C(=O)O)=C1	[1]
InChI Key	WQIMCNDDLFCXFG-UHFFFAOYSA-N	[1]
Hydrogen Bond Donors	3	[1]
Hydrogen Bond Acceptors	4	[1]
LogP	1.916	[1]

Proposed Synthesis Protocol

A plausible and efficient synthetic route to **2-Hydroxy-5-propanamidobenzoic acid** involves the acylation of 2-hydroxy-5-aminobenzoic acid (also known as 5-aminosalicylic acid, 5-ASA). This starting material is commercially available and is a common building block in pharmaceutical synthesis. The propanamido group can be introduced via reaction with a propanoylating agent, such as propanoyl chloride or propionic anhydride.

Reaction Scheme

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Proposed synthesis of **2-Hydroxy-5-propanamidobenzoic acid**.

Step-by-Step Methodology

- Dissolution of Starting Material: In a round-bottom flask equipped with a magnetic stirrer, dissolve 1 equivalent of 2-hydroxy-5-aminobenzoic acid in a suitable solvent, such as pyridine or a mixture of an inert solvent like dichloromethane with a non-nucleophilic base (e.g., triethylamine). The use of a base is crucial to neutralize the HCl byproduct of the reaction.

- Addition of Acylating Agent: Slowly add 1.1 equivalents of propanoyl chloride to the stirred solution at room temperature. The reaction is typically exothermic, and for larger scale reactions, cooling in an ice bath may be necessary.

- Reaction Monitoring: Allow the reaction to stir at room temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) to ensure the complete consumption of the starting material.

- Work-up: Upon completion, quench the reaction by the slow addition of water. Acidify the mixture with dilute hydrochloric acid (e.g., 1M HCl) to precipitate the product.

- Isolation and Purification: Collect the precipitate by vacuum filtration and wash with cold water to remove any remaining salts. The crude product can be further purified by

© 2026 BenchChem. All rights reserved.

recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **2-Hydroxy-5-propanamidobenzoic acid**.

Mechanism of Action and Therapeutic Potential

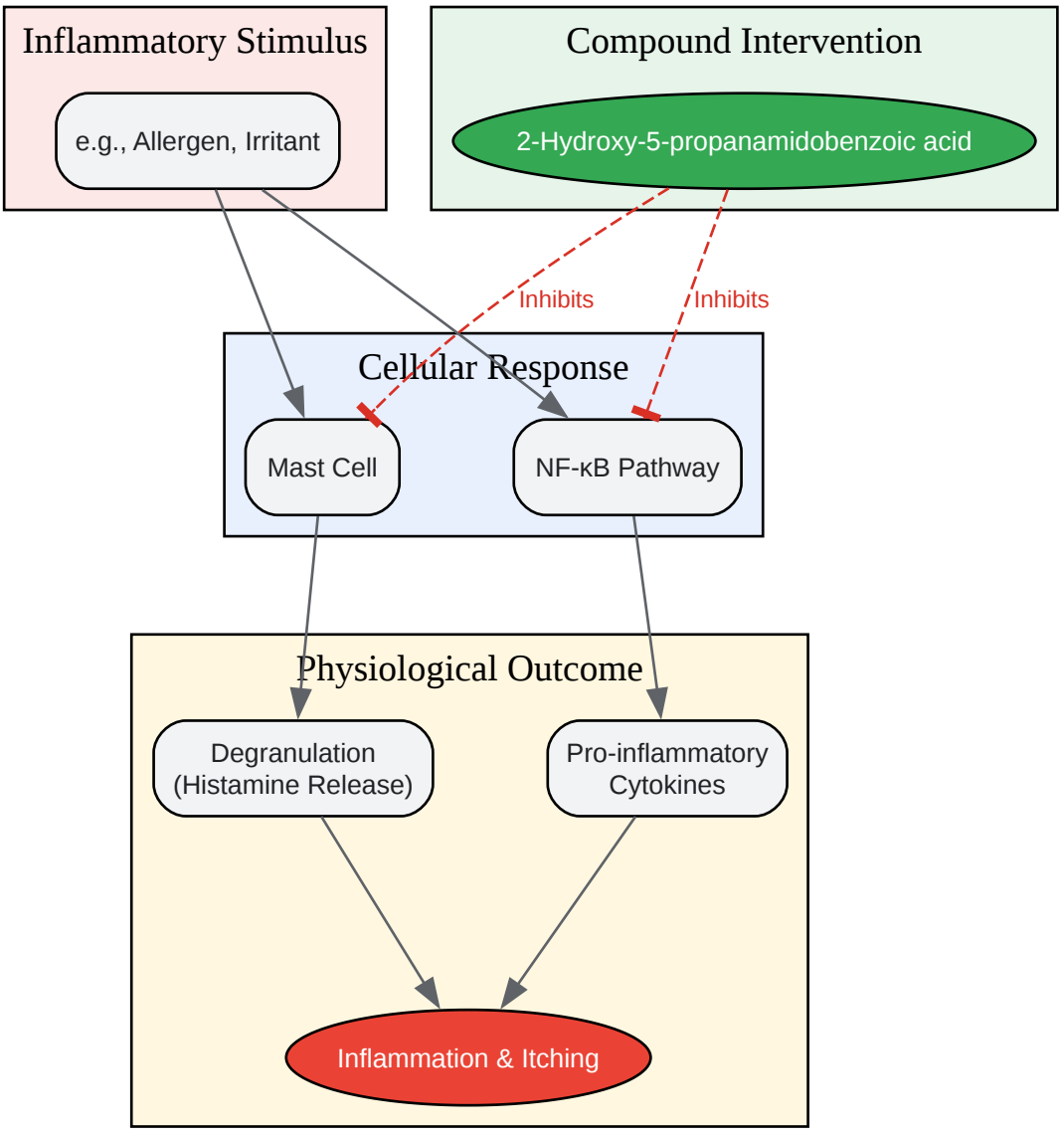
2-Hydroxy-5-propanamidobenzoic acid is a synthetic analog of avenanthramides, which are phenolic compounds found exclusively in oats (Avena sativa)[2][3]. Avenanthramides are well-documented for their anti-inflammatory and anti-itch properties[2][3]. The therapeutic effects of **2-Hydroxy-5-propanamidobenzoic acid** are believed to be mediated through similar mechanisms.

Anti-Inflammatory and Anti-Irritant Effects

The primary mechanism of action involves the modulation of inflammatory pathways. It has been shown to inhibit the activation of nuclear factor-kappa B (NF-κB), a key transcription factor that regulates the expression of pro-inflammatory cytokines and adhesion molecules[3]. By suppressing NF-κB, it can reduce the production of inflammatory mediators, thereby alleviating skin irritation and redness.

Furthermore, this compound has been observed to inhibit mast cell degranulation[4]. Mast cells play a central role in allergic and inflammatory responses by releasing histamine and other inflammatory mediators. By stabilizing mast cells, **2-Hydroxy-5-propanamidobenzoic acid** can mitigate the itching and swelling associated with these conditions[4].

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Mechanism of anti-inflammatory action.

Applications in Drug Development and Dermatology

The potent anti-inflammatory and anti-irritant properties of **2-Hydroxy-5-propanamidobenzoic acid** make it a valuable compound for the development of topical treatments for a variety of skin conditions, including:

- Atopic Dermatitis (Eczema): Its ability to reduce inflammation and itching can provide relief for patients with eczema[4].

© 2026 BenchChem. All rights reserved.

- Psoriasis: While not a primary treatment, its anti-inflammatory effects may help to manage the symptoms of mild psoriasis[4].
- Rosacea: Its gentle, anti-irritant nature makes it a candidate for managing the redness and inflammation associated with rosacea.
- Sensitive Skin Formulations: It can be incorporated into skincare products designed for individuals with sensitive or easily irritated skin to provide a calming effect.

Safety and Handling

Based on available safety data for similar compounds, **2-Hydroxy-5-propanamidobenzoic acid** should be handled with appropriate precautions in a laboratory or manufacturing setting.

- Hazard Statements: May be harmful if swallowed, cause skin irritation, and cause serious eye irritation. May also cause respiratory irritation[1].
- Precautionary Measures: Use in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product[1].

For detailed safety information, it is imperative to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Hydroxy-5-propanamidobenzoic acid is a promising synthetic compound with well-defined anti-inflammatory and anti-irritant properties, largely attributed to its structural similarity to natural avenanthramides. Its mechanism of action, involving the inhibition of the NF-κB pathway and mast cell degranulation, provides a solid scientific basis for its use in dermatological and cosmetic applications. The proposed synthesis via acylation of 2-hydroxy-5-aminobenzoic acid offers a straightforward and scalable route for its production. For researchers and professionals in drug development, this compound represents a valuable tool for creating innovative treatments for inflammatory skin conditions.

References

© 2026 BenchChem. All rights reserved.

- Unlocking the Secrets of 2-(3-(4-hydroxyphenyl)propanamido)benzoic acid in Modern Medicine. Congen Pharma. [Link]
- Avenanthramides of Oats: Medicinal Importance and Future Perspectives. Pharmacognosy Reviews. [Link]
- Natural and synthetic avenanthramides activate caspases 2, 8, 3 and downregulate hTERT, MDR1 and COX-2 genes in CaCo-2 and Hep3B cancer cells. Food & Function. [Link]
- Analgesic Activity of 5-Acetamido-2-Hydroxy Benzoic Acid Derivatives and an In-Vivo and In-Silico Analysis of Their Target Interactions. MDPI. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Biological Activities, Health Benefits, and Therapeutic Properties of Avenanthramides: From Skin Protection to Prevention and Treatment of Cerebrovascular Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Avenanthramides, Distinctive Hydroxycinnamoyl Conjugates of Oat, Avena sativa L.: An Update on the Biosynthesis, Chemistry, and Bioactivities [mdpi.com]
- 3. phcogrev.com [phcogrev.com]
- 4. 2-(3-(4-hydroxyphenyl)propanamido)benzoic acid: activities and applications_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Hydroxy-5-propanamidobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027607/docs#an-in-depth-technical-guide-to-2-hydroxy-5-propanamidobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.